

Physicochemical Profiling of 1,6-Dimethyluracil: A Technical Guide

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Compound of Interest

Compound Name: 1,6-Dimethyluracil

CAS No.: 1627-27-6

Cat. No.: B3048257

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Executive Summary & Structural Distinction

1,6-Dimethyluracil (1,6-DMU) is a pyrimidine derivative often overshadowed by its more common isomer, 1,3-dimethyluracil. However, 1,6-DMU serves as a critical model system for studying steric hindrance at the C6 position and N1-substituted nucleobase dynamics without the interference of glycosidic bonds.

Unlike 1,3-dimethyluracil, which lacks hydrogen bond donors, 1,6-DMU retains a dissociable proton at the N3 position, conferring unique acid-base properties and hydrogen-bonding capabilities essential for base-pairing studies.

Structural Identity

Property	Specification
IUPAC Name	1,6-Dimethylpyrimidine-2,4(1H,3H)-dione
Molecular Formula	C ₆ H ₈ N ₂ O ₂
Molecular Weight	140.14 g/mol
Key Feature	Methyl group at N1 blocks glycosylation site; Methyl at C6 introduces steric bulk.
Isomer Distinction	1,6-DMU (N1, C6-Me) vs. 1,3-DMU (N1, N3-Me) vs. 3,6-DMU (N3, C6-Me)

Synthesis & Purification Protocol

The synthesis of 1,6-DMU is non-trivial due to the competing methylation sites on the uracil ring. Direct methylation of 6-methyluracil typically yields a mixture of N1- and N3-alkylated products.

Regioselective Synthesis Workflow

Objective: Maximize N1-methylation of 6-methyluracil while minimizing N3-methylation and O-alkylation.

Reagents:

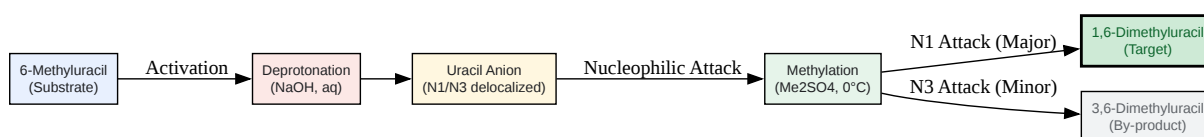
- Substrate: 6-Methyluracil (CAS: 626-48-2)[1]
- Alkylating Agent: Dimethyl sulfate () or Methyl Iodide ()
- Base: Sodium Hydroxide (NaOH), aqueous solution
- Solvent: Ethanol/Water mixture[2]

Protocol Steps:

- **Dissolution:** Dissolve 6-methyluracil (1 eq) in 10% NaOH (1.1 eq) to form the sodium salt. The solution should be clear.
- **Controlled Addition:** Cool the solution to 0-5°C. Add dimethyl sulfate (1.1 eq) dropwise over 30 minutes. Note: Low temperature favors N-alkylation over O-alkylation.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 4-6 hours.
- **Neutralization:** Acidify the mixture with dilute HCl to pH ~6 to precipitate unreacted starting material.
- **Isolation:** Filter off the precipitate. The filtrate contains the methylated isomers.
- **Purification:** Evaporate the filtrate to dryness. Recrystallize the residue from ethanol or separate via flash column chromatography (Silica gel, MeOH/DCM gradient).

Critical Control Point: 1,6-DMU is often the kinetic product, while 3,6-DMU is the thermodynamic product. Stopping the reaction early can favor the 1,6-isomer.

Synthesis Logic Diagram



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Figure 1: Divergent synthesis pathway showing the competitive methylation of 6-methyluracil.

Physicochemical Properties[1][2][3][4][5][6][7][8] Thermodynamic & Electronic Data

Property	Value / Range	Context & Analysis
Melting Point	220 – 260°C (Estimated)	Higher than 1,3-DMU (122°C) due to N3-H hydrogen bonding capability; lower than 6-methyluracil (>300°C).
pKa (Acidic)	9.4 ± 0.2 (N3-H)	The N3 proton is acidic. The C6-methyl group is electron-donating, slightly increasing pKa relative to uracil (pKa ~9.2).
Solubility	Moderate in Water	Soluble in hot ethanol, DMSO, and DMF.
LogP	-0.54 (Predicted)	Hydrophilic nature retained due to polar amide functionality.

Spectroscopic Characterization (Self-Validation)

To confirm the identity of 1,6-DMU versus its isomers, use the following spectroscopic fingerprints:

- UV-Vis Absorption:
 - :265 nm (in water, pH 7).
 - Mechanism: The methyl groups cause a bathochromic shift (red shift) compared to uracil (259 nm).
 - pH Effect: At pH > 10, the N3-H deprotonates, causing a further bathochromic shift to ~275 nm.
- ¹H NMR (DMSO-d₆):
 - N1-Me: Singlet at ~3.2 ppm.

- C6-Me: Singlet at ~2.1 ppm (shielded by the ring current).
- C5-H: Singlet at ~5.6 ppm.
- N3-H: Broad singlet at ~11.0 ppm (exchangeable with D₂O).
- Differentiation: 1,3-DMU would show two N-methyl signals (N1 and N3) and no N-H signal.

Photochemistry & Dimerization[9][10]

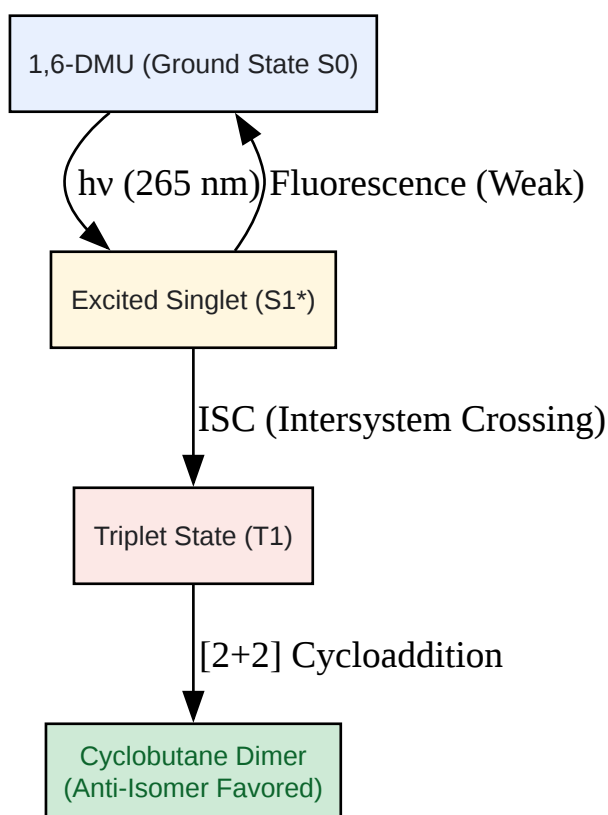
1,6-Dimethyluracil is photoactive under UV irradiation (254 nm), undergoing [2+2] cycloaddition to form cyclobutane pyrimidine dimers (CPDs). This property makes it an excellent model for studying DNA photodamage.

Steric Influence on Dimerization

The methyl group at C6 introduces steric bulk that alters the regioselectivity of dimerization compared to uracil.

- Anti-isomers favored: Head-to-head stacking is sterically disfavored due to methyl-methyl clash.
- Reversibility: The dimerization is photoreversible upon irradiation at lower wavelengths (<240 nm).

Photochemical Pathway Diagram



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Figure 2: Photochemical excitation and dimerization pathway of 1,6-DMU.

Applications in Drug Development

- **Prodrug Modeling:** 1,6-DMU mimics the N1-substitution found in nucleosides (e.g., uridine, thymidine). It is used to estimate the lipophilicity and membrane permeability of nucleobase analogs before glycosylation.
- **Metabolic Stability:** The C6-methyl group blocks metabolic oxidation at the C6 position, a common degradation pathway for pyrimidines.
- **Base-Stacking Studies:** Due to the blocked N1 and bulky C6, 1,6-DMU is used to isolate stacking interactions from hydrogen bonding effects in DNA helix stability models.

References

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